

A Comparative Guide to SmCo5 and Sm2Co17 Magnets for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium

Cat. No.: B1195823

[Get Quote](#)

Samarium cobalt (SmCo) magnets are a class of rare-earth permanent magnets highly valued for their exceptional magnetic strength, thermal stability, and resistance to corrosion.^{[1][2]} These characteristics make them indispensable in demanding applications across aerospace, medical devices, and high-performance motors.^{[1][3]} SmCo magnets are primarily available in two major series: SmCo5 (1:5) and Sm2Co17 (2:17), each offering a distinct set of properties that cater to specific performance requirements.^{[4][5]} This guide provides a detailed comparison of SmCo5 and Sm2Co17 magnets, supported by quantitative data and an overview of the experimental protocols used for their characterization, to assist researchers, scientists, and drug development professionals in selecting the optimal material for their applications.

Performance Comparison at a Glance

The second generation of SmCo magnets, Sm2Co17, generally offers superior magnetic performance and thermal stability compared to the first-generation SmCo5.^{[6][7]} This is attributed to its more complex composition and microstructure.^{[1][8]} However, SmCo5 exhibits better corrosion resistance and is less brittle, making it easier to machine.^[6] The selection between the two is, therefore, a trade-off based on the specific demands of the application.^[6]

Key Differences in Composition and Structure

SmCo5 magnets are composed of approximately 36% **samarium** and 64% cobalt, with a hexagonal crystal structure.^[1] The manufacturing process for SmCo5 is generally less complex than that for Sm2Co17.^[1]

In contrast, Sm₂Co₁₇ magnets have a more intricate composition, typically consisting of about 25% **samarium**, 50% cobalt, and the remainder made up of elements such as iron, copper, and zirconium.^{[1][7]} This complex formulation results in a rhombohedral crystal structure and is a key factor in its enhanced magnetic properties and thermal stability.^{[1][8]} The presence of iron, however, can make Sm₂Co₁₇ slightly more susceptible to corrosion in humid environments, sometimes necessitating a protective coating.^{[7][9]}

Quantitative Performance Data

The following tables summarize the key magnetic, thermal, and physical properties of SmCo₅ and Sm₂Co₁₇ magnets, providing a clear basis for comparison.

Table 1: Magnetic Properties

Property	SmCo ₅	Sm ₂ Co ₁₇	Unit
Remanence (Br)	0.9 - 1.15 ^[4]	1.0 - 1.25 ^[4]	T
Coercivity (Hcb)	600 - 2000 ^[4]	450 - 1600 ^[4]	kA/m
Intrinsic Coercivity (Hci)	Lower ^[1]	Higher ^[1]	kA/m
Maximum Energy Product (BH) _{max}	16 - 25 ^[4]	24 - 33 ^[1]	MGOe

Table 2: Thermal Properties

Property	SmCo5	Sm2Co17	Unit
Maximum Operating Temperature	250 - 300[4]	350 - 550[4]	°C
Curie Temperature (Tc)	~720[4]	~800[4]	°C
Reversible Temp. Coefficient of Br (α)	~ -0.03[4]	~ -0.02[4]	%/°C
Reversible Temp. Coefficient of Hci (β)	~ -0.05[10]	~ -0.03[10]	%/°C

Table 3: Physical Properties

Property	SmCo5	Sm2Co17	Unit
Density	~8.2[4]	~8.3[4]	g/cm ³
Vickers Hardness	450 - 500[4]	450 - 500[4]	Vickers
Thermal Expansion (parallel to magnetization)	8×10^{-6} [4]	8.5×10^{-6} [4]	/°C
Thermal Expansion (perpendicular to magnetization)	12×10^{-6} [4]	11×10^{-6} [4]	/°C
Thermal Conductivity	12[4]	11[4]	W/m·K
Electrical Resistivity	8 - 10[4]	8 - 10[4]	$\mu\Omega\cdot\text{cm}$

Experimental Protocols for Magnet Characterization

The accurate characterization of SmCo magnets is crucial for ensuring their performance in critical applications. Standardized methods and specialized instrumentation are employed to measure their magnetic and thermal properties.

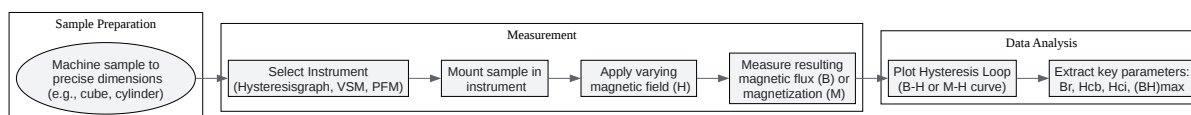
Measurement of Magnetic Properties (Hysteresis Loop)

The primary magnetic properties, including remanence (B_r), coercivity (H_{cb}), intrinsic coercivity (H_{ci}), and maximum energy product ($(BH)_{max}$), are determined from the magnetic hysteresis loop. This loop is a plot of the magnetic flux density (B) or magnetization (M) as a function of an applied magnetic field (H).^{[11][12]} The standard test method for these measurements is outlined in ASTM A977.^[8]

Several instruments can be used to generate the hysteresis loop:

- **Hysteresisgraph (Permeameter):** This is a closed-circuit measurement technique where the magnet sample is placed between the poles of an electromagnet.^{[6][13]} By varying the current to the electromagnet, a changing magnetic field is applied to the sample, and the resulting magnetic flux is measured by sensing coils.^[13] This method is well-suited for determining the intrinsic properties of the material.^[13]
- **Vibrating Sample Magnetometer (VSM):** In a VSM, the sample is vibrated at a constant frequency within a uniform magnetic field.^{[1][7]} The oscillating magnetic moment of the sample induces a voltage in a set of pick-up coils, which is proportional to the sample's magnetization.^[7] VSMs are versatile and can measure various sample types over a wide range of temperatures.^[1]
- **Pulsed Field Magnetometer (PFM):** A PFM uses a short, high-energy magnetic field pulse to magnetize and demagnetize the sample.^[10] This technique is particularly useful for characterizing modern high-coercivity materials that are difficult to saturate with conventional electromagnets.^{[3][10]}

The general workflow for magnetic property characterization is as follows:



[Click to download full resolution via product page](#)

Fig. 1: General workflow for magnetic property characterization.

Determination of Thermal Properties

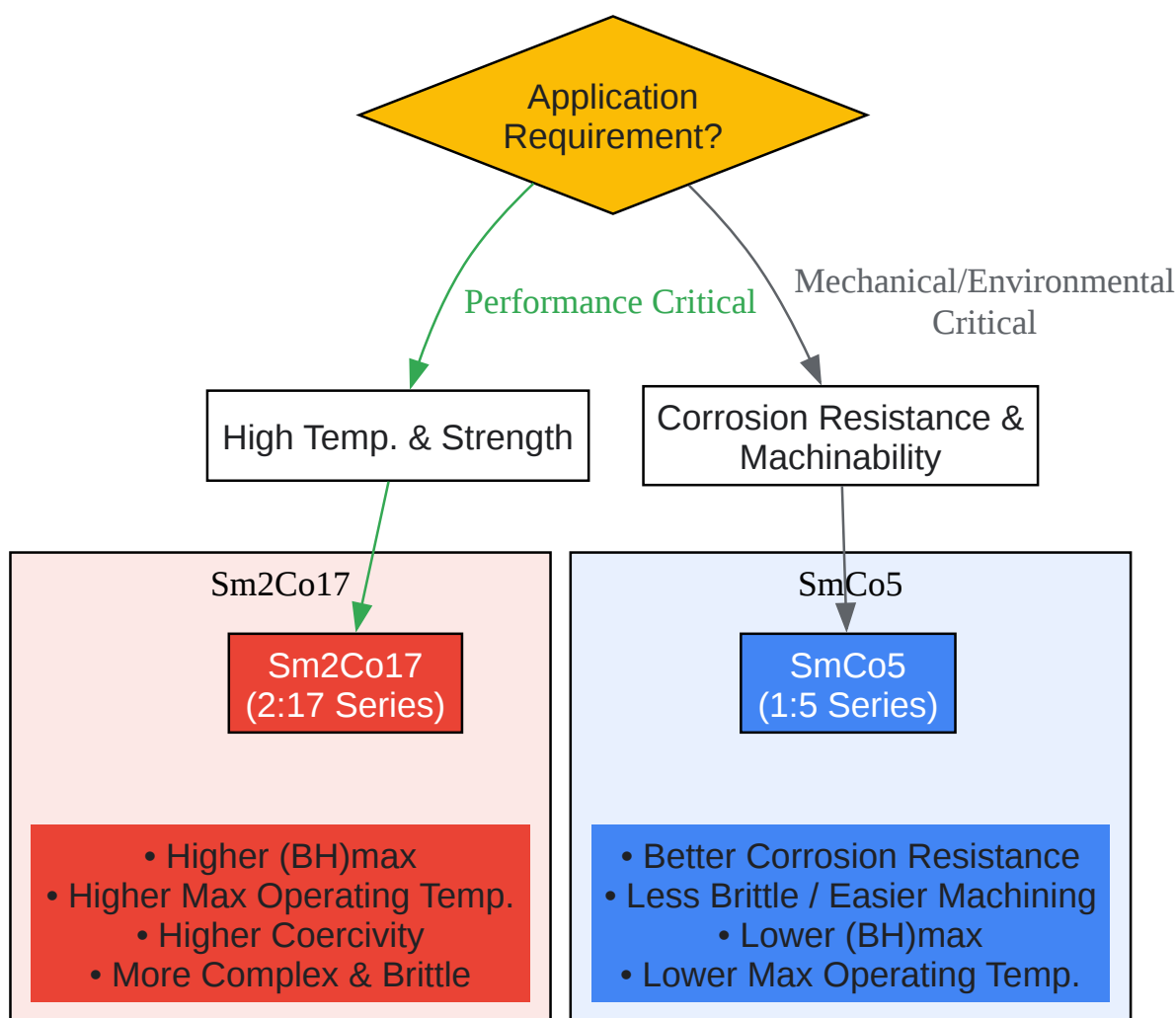
Temperature Coefficients: The reversible temperature coefficients of remanence (α) and intrinsic coercivity (β) quantify how these properties change with temperature.[14][15] The measurement involves recording the magnetic properties at different temperatures (e.g., 20°C and 150°C) and calculating the percentage change per degree Celsius.[14][15] This is typically done using a VSM or Hysteresisgraph equipped with a temperature-controlled sample chamber.[16] The formulas used are:

$$\alpha = [\text{Br}(T_2) - \text{Br}(T_1)] / [\text{Br}(T_1) * (T_2 - T_1)] * 100\% \quad \beta = [\text{Hci}(T_2) - \text{Hci}(T_1)] / [\text{Hci}(T_1) * (T_2 - T_1)] * 100\%$$

Curie Temperature (T_c): The Curie temperature is the point at which the material loses its permanent magnetic properties and becomes paramagnetic.[17] One common method to determine T_c involves heating the sample in a furnace and measuring its magnetic permeability or the induced voltage in a secondary coil as a function of temperature. A sharp drop in the measured value indicates the Curie point.[2][17]

Logical Comparison of Key Performance Metrics

The choice between SmCo5 and Sm2Co17 is driven by the specific requirements of the application, particularly concerning magnetic strength, temperature stability, and mechanical properties.



[Click to download full resolution via product page](#)

Fig. 2: Decision logic for selecting between SmCo5 and Sm2Co17.

Applications

The distinct properties of SmCo5 and Sm2Co17 lead to their use in different high-performance applications.

- SmCo5: Due to its better machinability and corrosion resistance, SmCo5 is often preferred for applications requiring intricate shapes, such as in some electrical motors, generators, and magnetic sensors.[1]

- Sm2Co17: The superior magnetic strength and exceptional thermal stability of Sm2Co17 make it the material of choice for the most demanding environments.[1][4] This includes aerospace and defense systems, medical devices like MRI machines, and high-performance automotive applications.[1][3]

Conclusion

In summary, both SmCo5 and Sm2Co17 are high-performance rare-earth magnets with excellent thermal stability. Sm2Co17 offers a higher maximum energy product and can operate at significantly higher temperatures, making it ideal for applications where magnetic performance is paramount.[1][4] Conversely, SmCo5 provides a more cost-effective and mechanically robust solution with superior corrosion resistance, suitable for applications where these factors are more critical than achieving the absolute highest magnetic output.[6] A thorough understanding of the trade-offs between their respective properties, as detailed in this guide, is essential for making an informed selection for any given research or development project.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Characterizing Permanent Magnet Materials with a Vibrating Sample Magnetometer - Magnetism Magazine [magnetismmag.com]
- 2. physics.pub.ro [physics.pub.ro]
- 3. magnetismconference.com [magnetismconference.com]
- 4. Vibrating sample magnetometer for large permanent magnets | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. arnoldmagnetism.com [arnoldmagnetism.com]
- 7. lakeshore.com [lakeshore.com]
- 8. standards.globalspec.com [standards.globalspec.com]

- 9. physlab.org [physlab.org]
- 10. hirst-magnetics.com [hirst-magnetics.com]
- 11. Magnetic hysteresis - Wikipedia [en.wikipedia.org]
- 12. A Deep Dive into Remanence, Coercivity, Intrinsic Coercivity and Maximum Energy Product through Hysteresis Loop - EPI Magnets [epi-magnets.com]
- 13. smmagnetics.com [smmagnetics.com]
- 14. arnoldmagnetics.com [arnoldmagnetics.com]
- 15. What are Permanent Magnets Temperature Coefficients α and β ? - HGT Advanced Magnets Co.,Ltd [advancedmagnets.com]
- 16. arnoldmagnetics.com [arnoldmagnetics.com]
- 17. scribd.com [scribd.com]
- To cite this document: BenchChem. [A Comparative Guide to SmCo5 and Sm2Co17 Magnets for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195823#performance-comparison-of-smco5-and-sm2co17-magnets]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com